Application Notes and Protocols for Reactions of 1-Ethyl-6-methylcyclohexene

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Compound of Interest

Compound Name:	*1-Ethyl-6-methylcyclohexene*
CAS No.:	*72018-30-5*
Cat. No.:	*B13809179*

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Introduction

1-Ethyl-6-methylcyclohexene is a substituted cyclic alkene with significant potential as a versatile intermediate in organic synthesis.[1][2] Its trisubstituted double bond provides a reactive site for a variety of transformations, enabling the synthesis of complex molecular architectures relevant to the pharmaceutical and fragrance industries. The reactivity of **1-Ethyl-6-methylcyclohexene** is analogous to other well-studied trisubstituted cycloalkenes, such as 1-methylcyclohexene.[3] This document provides detailed experimental protocols and data for key reactions involving **1-Ethyl-6-methylcyclohexene**, leveraging established methodologies for similar compounds to guide researchers in their synthetic endeavors.

Key Synthetic Transformations and Data Summary

The following tables summarize typical reaction conditions and yields for key transformations of substituted cyclohexenes. These data, primarily based on studies of the closely related 1-

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methylcyclohexene, serve as a valuable reference for planning experiments with **1-Ethyl-6-methylcyclohexene**.

Table 1: Ozonolysis of Substituted Cyclohexenes

Work-up Type	Reagents	Product from 1-Ethyl-6-methylcyclohexene	Typical Yield	Reference
Reductive	**1. O_3, CH_2Cl_2/MeOH, -78°C2. Dimethyl Sulfide (DMS)**	**3-Methyl-2,7-octanedione**	**High**	**[3][4]**

| Oxidative | 1. O_3, CH_2Cl_2/MeOH, -78°C2. Hydrogen Peroxide (H_2O_2) | 6-Oxo-2-methylheptanoic acid | High |[4] |

Table 2: Catalytic Hydrogenation of Substituted Cyclohexenes

Catalyst	Substrate	Temperature (°C)	Pressure	Product	Reference
5% Pt/CB	**Alkenes**	**140**	**Flow**	**cis-1-Ethyl-2-methylcyclohexane**	**[5][6]**

| 1.0 wt% Pt/γ-Al_2O_3 | 1-Methylcyclohexene | 220 - 380 | 1 - 5 bar | Methylcyclohexane |[7] |

Table 3: Epoxidation of Substituted Cyclohexenes

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Reagent	Substrate	Product from 1-Ethyl-6-methylcyclohexene	Typical Yield	Reference

| m-CPBA | 1-Methylcyclohexene | 1-Ethyl-6-methyl-7-oxabicyclo[4.1.0]heptane | High |[3] |

Table 4: Acid-Catalyzed Hydration of Substituted Cyclohexenes

Catalyst	Substrate	Temperature (°C)	Product from 1-Ethyl-6-methylcyclohexene	Typical Yield	Reference

| H_2SO_4 or H_3PO_4 | 1-Methylcyclohexanol | 80 - 100 | 1-Ethyl-2-methylcyclohexan-1-ol | 75 - 90% |[8] |

Experimental Protocols

The following protocols are adapted from established procedures for similar substrates and provide a detailed guide for performing key reactions with **1-Ethyl-6-methylcyclohexene**.

Protocol 1: Ozonolysis with Reductive Work-up

This protocol describes the cleavage of the double bond in **1-Ethyl-6-methylcyclohexene** to yield a dicarbonyl compound, 3-Methyl-2,7-octanedione.

Materials:

- **1-Ethyl-6-methylcyclohexene**
- Dichloromethane (CH_2Cl_2), anhydrous
- Methanol (MeOH), anhydrous
- Ozone (O_3)

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- Nitrogen (N_2) or Argon (Ar) gas
- Dimethyl sulfide (DMS)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Equipment:

- Three-necked round-bottom flask
- Gas inlet tube
- Drying tube
- Magnetic stirrer and stir bar
- Low-temperature cooling bath (-78 °C, e.g., dry ice/acetone)
- Rotary evaporator
- Separatory funnel

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stir bar and a gas inlet tube, dissolve **1-Ethyl-6-methylcyclohexene** (1.0 eq) in a mixture of anhydrous dichloromethane and methanol.[9]
- Cooling: Cool the flask to -78 °C using a dry ice/acetone bath.[9]
- Ozonolysis: Bubble ozone gas through the stirred solution. Continue the ozone flow until the solution turns a persistent pale blue color, which indicates the consumption of the starting material and the presence of excess ozone.[4][10]

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- Quenching Excess Ozone: Stop the ozone flow and purge the solution with nitrogen or argon gas until the blue color disappears to remove any residual ozone.[4]
- Reductive Work-up: While maintaining the temperature at -78 °C, add dimethyl sulfide (1.5 eq) dropwise to the reaction mixture.
- Warming: Remove the cooling bath and allow the mixture to slowly warm to room temperature. Stir for an additional 2-4 hours to ensure the complete reduction of the ozonide intermediate.[4]
- Extraction and Purification: Concentrate the reaction mixture using a rotary evaporator. Dilute the residue with water and extract with dichloromethane. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude 3-Methyl-2,7-octanedione.[4] The product can be further purified by column chromatography if necessary.

Protocol 2: Catalytic Hydrogenation

This protocol details the saturation of the double bond in **1-Ethyl-6-methylcyclohexene** to form cis-1-Ethyl-2-methylcyclohexane using a platinum-on-carbon catalyst.

Materials:

- **1-Ethyl-6-methylcyclohexene**
- Platinum on activated carbon (5% Pt/C)
- Solvent (e.g., Ethanol, Ethyl Acetate, or Methylcyclohexane)
- Hydrogen (H_2) gas
- Nitrogen (N_2) or Argon (Ar) gas
- Celite®

Equipment:

- Hydrogenation vessel (e.g., Parr hydrogenator or a round-bottom flask with a balloon)

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- Magnetic stirrer and stir bar
- Vacuum/gas inlet manifold
- Filtration apparatus

Procedure:

- Catalyst and Substrate: To a hydrogenation vessel, add **1-Ethyl-6-methylcyclohexene** (1.0 eq) and a suitable solvent such as ethanol. Add the 5% Pt/C catalyst (typically 1-10 mol %).
- Inert Atmosphere: Seal the vessel and purge the system with nitrogen or argon to remove air.
- Hydrogenation: Evacuate the vessel and backfill with hydrogen gas. Repeat this cycle three times. Maintain a positive pressure of hydrogen (e.g., using a balloon or a pressurized system) and stir the mixture vigorously at room temperature.
- Monitoring: Monitor the reaction progress by TLC or GC until the starting material is consumed. The reaction is typically complete within 2-6 hours.[11]
- Work-up: Once the reaction is complete, carefully vent the excess hydrogen gas and purge the vessel with nitrogen.
- Filtration: Filter the reaction mixture through a pad of Celite® to remove the catalyst. Wash the Celite pad with the solvent used in the reaction.[11]
- Isolation: Concentrate the filtrate under reduced pressure to obtain the crude product, cis-1-Ethyl-2-methylcyclohexane. The product can be purified by distillation if necessary.

Protocol 3: Acid-Catalyzed Hydration

This protocol describes the addition of water across the double bond of **1-Ethyl-6-methylcyclohexene** to form 1-Ethyl-2-methylcyclohexan-1-ol, following Markovnikov's rule.

Materials:

- **1-Ethyl-6-methylcyclohexene**

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- Water
- Concentrated Sulfuric Acid (H_2SO_4) or Phosphoric Acid (H_3PO_4)
- Diethyl ether or other suitable extraction solvent
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, combine **1-Ethyl-6-methylcyclohexene** (1.0 eq) with an excess of water.
- Acid Addition: While stirring and cooling in an ice bath, slowly add a catalytic amount of concentrated sulfuric acid.
- Reaction: The first step is the protonation of the double bond by the acid.[12] This leads to the formation of a tertiary carbocation, which is more stable.[12]
- Nucleophilic Attack: A water molecule acts as a nucleophile and attacks the carbocation.

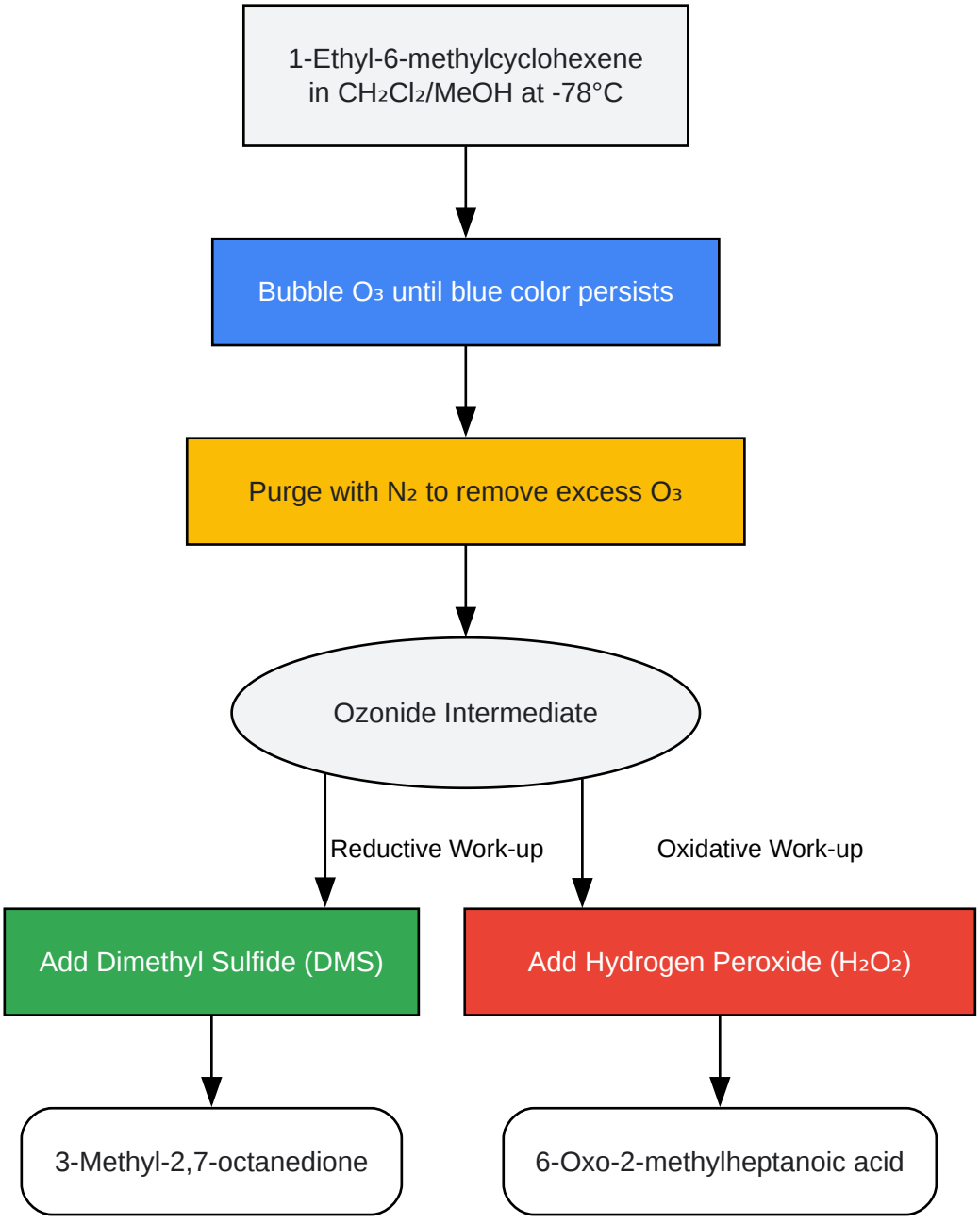
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- Deprotonation: Another water molecule removes a proton from the oxonium ion to yield the final alcohol product, 1-Ethyl-2-methylcyclohexan-1-ol.[12]
- Work-up: After the reaction is complete (monitored by TLC or GC), cool the mixture to room temperature. Transfer the mixture to a separatory funnel and extract the product with diethyl ether.
- Washing: Wash the organic layer sequentially with saturated sodium bicarbonate solution (to neutralize the acid) and brine.
- Drying and Isolation: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product. Further purification can be achieved by distillation or column chromatography.

Diagrams of Experimental Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate key experimental workflows and reaction pathways.

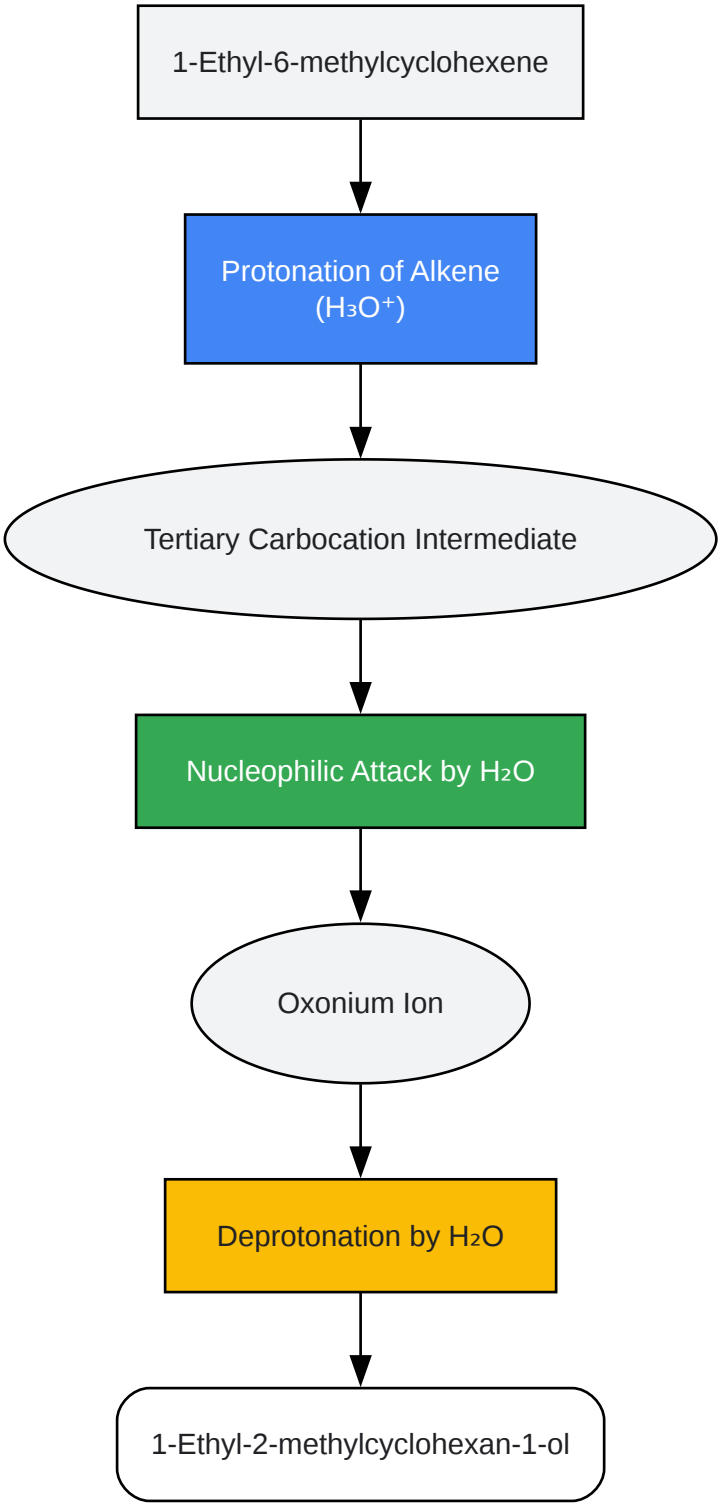
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Caption: Experimental workflow for the ozonolysis of **1-Ethyl-6-methylcyclohexene**.

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Caption: Reaction pathway for the acid-catalyzed hydration of **1-Ethyl-6-methylcyclohexene**.

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